

Executive Summary: The Efficacy-Toxicity Balance

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Compound of Interest

Compound Name: AS-605240

Cat. No.: B1261305

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You are likely using **AS-605240** to inhibit PI3K

(phosphoinositide 3-kinase gamma) to study inflammatory pathways (rheumatoid arthritis, SLE, diabetes) or tumor microenvironment modulation.

The Critical Insight: While acute toxicity studies suggest C57BL/6 mice can tolerate high single doses (up to 500 mg/kg in isolation), the Functional Maximum Tolerated Dose (MTD) for chronic therapeutic studies is significantly lower.

- Optimal Biologic Dose (OBD): 10–30 mg/kg/day (Oral).
- Practical Chronic MTD: 50 mg/kg/day. Exceeding this increases the risk of off-target inhibition (PI3K

/

) and non-specific metabolic stress.

Part 1: Dosing Strategy & Limits (FAQ)

Q: What is the absolute Maximum Tolerated Dose (MTD) for AS-605240?

A: There is a distinction between Lethal Dose and Therapeutic MTD.

- Acute Limit: Unpublished observations cited in seminal literature suggest mice survive single doses up to 500 mg/kg without immediate lethality [1].
- Chronic Limit (Recommended): For studies lasting >7 days, do not exceed 50 mg/kg/day. At doses >50 mg/kg, the compound loses isoform selectivity, potentially inhibiting Class IA PI3Ks (PI3K
,
, leading to insulin resistance and significant weight loss.

Q: What is the standard therapeutic window?

A: The most robust data comes from dosing 10 mg/kg to 30 mg/kg orally (p.o.) once or twice daily.

- Arthritis/Lupus Models: 30 mg/kg/day typically yields maximal suppression of joint inflammation [2].
- Diabetes (NOD mice): 30 mg/kg i.p. or p.o.[1] has been shown to reverse hyperglycemia [3].
[1]

Q: Oral Gavage (p.o.) vs. Intraperitoneal (i.p.)?

A: Oral Gavage is preferred. **AS-605240** is orally bioavailable.[1][2] Oral dosing mimics the clinical route and avoids the local peritoneal irritation associated with the high DMSO concentrations often required to solubilize this hydrophobic compound for i.p. injection.[1][2][3]
[4]

Dosing Regimen Comparison Table

Parameter	Oral Gavage (Recommended)	Intraperitoneal (i.p.) ^{[2][5]}
Vehicle	0.5% Methylcellulose + 0.2% Tween 80	10% DMSO + 40% PEG300 + 5% Tween 80 + Saline
Dose Range	10–50 mg/kg	10–30 mg/kg
Frequency	QD (Once) or BID (Twice daily)	QD (Once daily)
Risk	Aspiration (requires training)	Peritonitis / Local precipitation
Bioavailability	High (Systemic)	High (Rapid absorption)

Part 2: Formulation Protocols (The #1 Failure Point)

Issue: **AS-605240** is highly hydrophobic. Researchers often fail because they attempt to create a solution when they should be creating a suspension for oral dosing.

Protocol A: Oral Suspension (The "Gold Standard")

Use this for doses up to 50 mg/kg.

Reagents:

- **AS-605240** powder
- Methylcellulose (MC) viscosity 400 cP
- Tween 80 (Polysorbate 80)
- Sterile water

Step-by-Step Methodology:

- Prepare Vehicle (0.5% MC / 0.2% Tween 80):
 - Heat sterile water to ~80°C (approx. 1/3 of total volume).
 - Add Methylcellulose powder slowly while stirring to disperse.^[6]

- Add remaining cold water and stir on ice until clear (hydration step).
- Add Tween 80 to a final concentration of 0.2%.^[6]
- Prepare Compound:
 - Weigh the required amount of **AS-605240**.
 - Levigation: Add a small drop of Tween 80 directly to the powder and grind with a mortar and pestle (or in the tube with a pestle) to wet the hydrophobic surface.
 - Slowly add the 0.5% MC vehicle while vortexing/tritulating.
- Sonication: Sonicate the suspension for 10–20 minutes in a water bath to ensure uniform particle size. Note: It will remain a white, cloudy suspension. This is normal.

Protocol B: I.P. Solution (For Acute/Short-term)

Use this only if oral gavage is not possible.

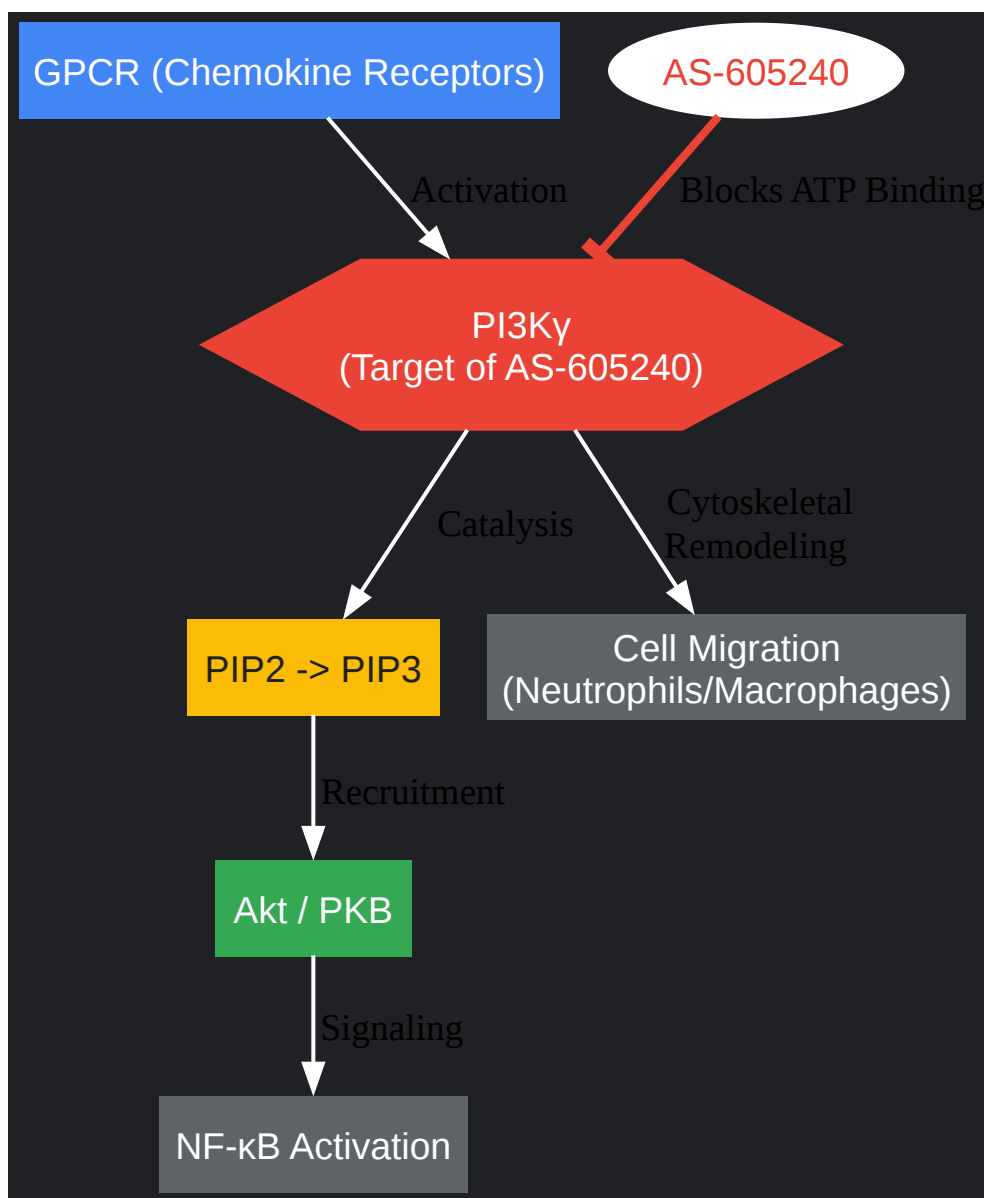
Reagents: DMSO, PEG300, Tween 80, Saline. Ratio: 10% DMSO / 40% PEG300 / 5% Tween 80 / 45% Saline. Method: Dissolve **AS-605240** completely in DMSO first. Then add PEG300 and Tween 80. Add Saline last and slowly. Vortex immediately. If precipitation occurs, the dose is too high for this vehicle (limit is usually ~2–3 mg/mL concentration).

Part 3: Mechanism & Workflow Visualization

Figure 1: AS-605240 Mechanism of Action

Understanding the pathway helps predict toxicity. PI3K

is crucial for leukocyte chemotaxis.^[7] Over-inhibition leads to immune suppression, not necessarily organ toxicity.

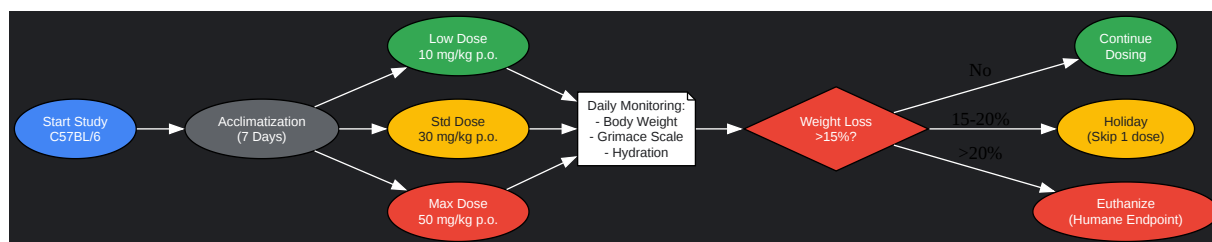


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Caption: **AS-605240** selectively inhibits the ATP-binding cleft of PI3K

, downstream of GPCRs, blocking leukocyte recruitment without affecting Class IA PI3K insulin signaling at therapeutic doses.

Figure 2: Dose Escalation & Monitoring Workflow



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Caption: Decision tree for chronic dosing. Weight loss >15% triggers immediate protocol review. >20% requires euthanasia per IACUC standards.

Part 4: Troubleshooting Guide

Symptom	Probable Cause	Corrective Action
Precipitation in Syringe	Vehicle incompatibility or temperature drop.	Ensure vehicle is 0.5% Methylcellulose.[6] Re-sonicate immediately before dosing. Keep suspension at Room Temp, not 4°C, during dosing.
Rapid Weight Loss (>10% in 2 days)	Off-target toxicity (PI3K) or dehydration.	Check dose calculation. If dose is >50mg/kg, reduce to 30mg/kg. Provide hydrogel/wet mash on cage floor.
Peritoneal Inflammation (if i.p.)	DMSO concentration too high (>10%).	Switch to Oral Gavage (Protocol A). If i.p. is mandatory, reduce DMSO to 5% and increase PEG300.
Inconsistent Efficacy	Poor suspension homogeneity.	AS-605240 settles quickly. You must vortex the tube between every 3–4 mice dosed.

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